

Application Notes & Protocols for the Quantitative Analysis of Potassium Using Platinic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Platinic acid*

Cat. No.: *B14761530*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

The quantitative analysis of potassium is a critical procedure in various fields, including pharmaceutical development, agricultural science, and clinical diagnostics. One of the classical and highly accurate methods for this determination is the gravimetric analysis using **platinic acid**, specifically hexachloro**platinic acid** (H_2PtCl_6). This method relies on the selective precipitation of potassium as potassium hexachloroplatinate (K_2PtCl_6), a sparingly soluble salt. [1][2] This document provides detailed application notes and experimental protocols for the quantitative determination of potassium using this established technique.

The underlying principle of this method is the reaction of potassium ions (K^+) with hexachloroplatinate ions ($[\text{PtCl}_6]^{2-}$) in an acidic solution to form a distinct yellow precipitate of potassium hexachloroplatinate.[3][4] The precipitate is then isolated, dried, and weighed, allowing for the calculation of the original potassium concentration in the sample.

Quantitative Data

For accurate gravimetric analysis, understanding the solubility of the precipitate is paramount. The following tables summarize the key quantitative data for potassium hexachloroplatinate.

Table 1: Solubility of Potassium Hexachloroplatinate (K_2PtCl_6) in Water

Temperature (°C)	Solubility (g/100 mL)
0	0.70
20	1.12
25	0.89
50	2.16
95	5.13
100	5.13

(Data sourced from references[1][3][4])

Table 2: Solubility of Potassium Hexachloroplatinate (K_2PtCl_6) in Different Solvents

Solvent	Solubility
Cold Water	Slightly soluble
Hot Water	Soluble
Alcohol	Practically insoluble/Insoluble
Ethanol	Insoluble
Hydrochloric Acid (10%)	Soluble

(Data sourced from references[3][5][6])

Table 3: Key Properties of Potassium Hexachloroplatinate (K_2PtCl_6)

Property	Value
Molar Mass	485.99 g/mol
Color	Yellow to orange-yellow crystalline solid
Density	3.499 g/cm ³
Melting Point	250 °C (decomposes)
Platinum Content	Approximately 39.6%

(Data sourced from references[1][3][5][6])

Experimental Protocols

The following protocols are provided as a general guideline and may require optimization based on the specific sample matrix.

Reagents and Materials

- **Hexachloroplatinic Acid Solution:** A solution of H_2PtCl_6 in dilute hydrochloric acid. The concentration should be sufficient to precipitate all potassium in the sample.
- **Ethanol (95% v/v):** For washing the precipitate.
- **Hydrochloric Acid (HCl):** Concentrated and dilute solutions.
- **Nitric Acid (HNO_3):** Concentrated, for sample digestion.
- **Perchloric Acid (HClO_4):** For digestion of organic samples.
- **Ammonium Chloride Solution:** Saturated, for washing in specific protocols.
- **Gooch Crucible or Sintered Glass Crucible:** For filtration.
- **Drying Oven:** Capable of maintaining 110-130°C.
- **Desiccator**

- Analytical Balance

Sample Preparation

The sample preparation method will vary depending on the nature of the sample.

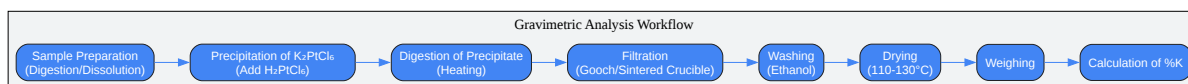
A. For Pharmaceutical and Biological Samples (Organic Matrices):

- Accurately weigh a representative portion of the sample into a beaker.
- Add a mixture of concentrated nitric acid and perchloric acid. Caution: Perchloric acid can be explosive when heated with organic matter. Always add nitric acid first and heat gently to oxidize easily oxidizable material before adding perchloric acid.
- Gently heat the mixture on a hot plate in a fume hood to digest the organic matter.
- Continue heating until the solution is clear and white fumes of perchloric acid are evolved.
- Cool the solution and add dilute hydrochloric acid.

B. For Inorganic Salts and Fertilizers (Inorganic Matrices):

- Accurately weigh the sample and dissolve it in distilled water or dilute hydrochloric acid.
- If sulfates are present, they should be removed by precipitation with barium chloride.
- If ammonium salts are present, they should be removed by ignition.

Precipitation of Potassium Hexachloroplatinate



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the gravimetric determination of potassium.

- To the prepared sample solution, add a sufficient excess of the **hexachloroplatinic acid** solution to ensure complete precipitation of potassium.
- Gently heat the solution on a steam bath to encourage the formation of a crystalline precipitate. Avoid boiling.
- Allow the solution to cool to room temperature and then let it stand for several hours, or preferably overnight, to ensure complete precipitation.

Filtration and Washing

- Prepare a Gooch or sintered glass crucible by washing it, drying it in an oven at 110-130°C, cooling in a desiccator, and weighing it accurately.
- Filter the supernatant liquid through the weighed crucible.
- Wash the precipitate in the beaker with small portions of 95% ethanol, decanting the washings through the crucible.
- Transfer the precipitate to the crucible using a stream of 95% ethanol from a wash bottle.
- Continue washing the precipitate in the crucible with 95% ethanol until the washings are colorless, indicating the removal of excess **platinic acid**.

Drying and Weighing

- Dry the crucible and precipitate in an oven at 110-130°C for at least one hour, or until a constant weight is achieved.
- Cool the crucible in a desiccator to room temperature.
- Weigh the crucible and precipitate accurately.

Calculation

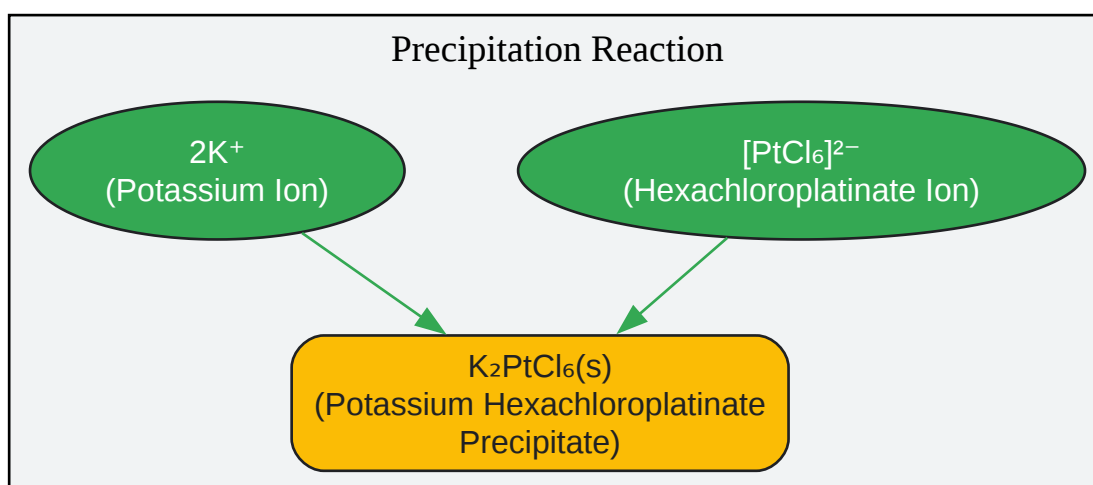
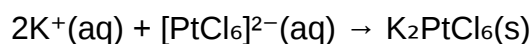
The percentage of potassium in the original sample can be calculated using the following formula:

$$\% K = (\text{Weight of } K_2PtCl_6 \text{ precipitate} \times 0.1609 \times 100) / \text{Weight of sample}$$

Where 0.1609 is the gravimetric factor for converting the weight of K_2PtCl_6 to the weight of K ($2 \times \text{Atomic weight of K} / \text{Molecular weight of } K_2PtCl_6$).

Chemical Reaction and Interferences

The primary chemical reaction in this analysis is the precipitation of potassium hexachloroplatinate:



[Click to download full resolution via product page](#)

Caption: Chemical reaction for the precipitation of potassium hexachloroplatinate.

Potential Interferences:

- Ammonium (NH_4^+): Ammonium ions also form a sparingly soluble hexachloroplatinate salt and will interfere with the analysis. Ammonium salts must be removed prior to precipitation, typically by gentle ignition of the sample.
- Sodium (Na^+): Sodium hexachloroplatinate is more soluble than the potassium salt, but at high concentrations, it can co-precipitate, leading to erroneously high results. The use of an alcohol wash helps to minimize this interference.

- Rubidium (Rb⁺) and Cesium (Cs⁺): These alkali metals also form insoluble hexachloroplatinates and will interfere if present.
- Sulfates: Large amounts of sulfate can interfere with the precipitation. Removal with barium chloride is recommended.

Conclusion

The **platonic acid** method for the quantitative analysis of potassium is a robust and accurate gravimetric technique. While it has been largely superseded by modern instrumental methods such as atomic absorption spectroscopy and ion-selective electrodes for routine analysis, it remains a valuable reference method due to its high precision and accuracy when performed correctly. Careful sample preparation and attention to potential interferences are crucial for obtaining reliable results.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. Potassium hexachloroplatinate - Wikipedia \[en.wikipedia.org\]](#)
- [2. Platinum - Wikipedia \[en.wikipedia.org\]](#)
- [3. Potassium chloroplatinate CAS#: 16921-30-5 \[m.chemicalbook.com\]](#)
- [4. Potassium chloroplatinate | 16921-30-5 \[chemicalbook.com\]](#)
- [5. Potassium hexachloroplatinate\(IV\), Pt 39.6% 0.25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific \[fishersci.at\]](#)
- [6. POTASSIUM HEXACHLOROPLATINATE\(IV\) CAS 1307-80-8 - Chemical Supplier Unilong \[unilongindustry.com\]](#)
- To cite this document: BenchChem. [Application Notes & Protocols for the Quantitative Analysis of Potassium Using Platonic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b14761530/docs#application-notes-protocols-for-the-quantitative-analysis-of-potassium-using-platonic-acid>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)